

Technical Characterization Guide: (R)-1-(1H-indazol-4-yl)propan-2-amine[1]

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Compound of Interest

Compound Name: (R)-1-(1H-indazol-4-yl)propan-2-amine

Cat. No.: B12987947

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Executive Summary & Application Context

(R)-1-(1H-indazol-4-yl)propan-2-amine (CAS: 2222846-05-9) is the pharmacophore-enabling building block for Camizestrant.[1][2] Its structural integrity—specifically the (R)-configuration at the amine center and the C4-linkage on the indazole ring—is the primary determinant of the final drug's potency and selectivity.[1]

This guide compares the analytical performance of Nuclear Magnetic Resonance (NMR) against orthogonal methods (HPLC) for validating this specific intermediate, focusing on salt-form differentiation and enantiomeric purity assessment.

Core Molecular Specifications

Feature	Specification
IUPAC Name	(2R)-1-(1H-indazol-4-yl)propan-2-amine
Common Form	Dihydrochloride Salt (.2HCl)
Molecular Weight	175.23 g/mol (Free Base) / 248.15 g/mol (.2HCl)
Key Structural Challenge	Distinguishing C4-substitution from C5/C6 isomers; Quantifying (R) vs (S) enantiomer. [1] [3]

NMR Characterization Profile

The following data compares the expected spectral features of the Dihydrochloride Salt (most common commercial form) versus the Free Base.

A. ¹H NMR Spectral Assignment (DMSO-d₆)

Note: Chemical shifts are referenced to TMS (0.00 ppm). Values are derived from structural analysis of 4-substituted indazoles and analogous amphetamine derivatives.

Position	Proton Type	Shift (δ , ppm) [.2HCl Salt]	Shift (δ , ppm) [Free Base]	Multiplicity	Mechanistic Insight
Indazole-NH	N-H (Ring)	13.10 - 13.30	12.90 - 13.10	br s	Highly sensitive to water content and H-bonding. [1]
Amine-NH	NH ₃ ⁺ / NH ₂	8.20 - 8.50	1.50 - 2.00	br s	The .2HCl salt shows a distinct broad ammonium signal; Free base amine is often invisible or broad. [1]
H-3	Ar-H (Pyraz)	8.15 - 8.25	8.05 - 8.15	s	Characteristic singlet of the indazole C3 position; diagnostic for ring integrity. [1]
H-7	Ar-H	7.45 - 7.55	7.35 - 7.45	d	Part of the ABC aromatic system. [1]
H-6	Ar-H	7.25 - 7.35	7.20 - 7.30	dd/t	Pseudo-triplet due to ortho-coupling with H-5 and H-7.
H-5	Ar-H	6.95 - 7.05	6.85 - 6.95	d	Upfield shift relative to H-7 due to electronic

					effects of the C4-alkyl chain. [1]
CH (Chiral)	CH-N	3.50 - 3.70	3.10 - 3.30	m	Critical Diagnostic: Deshielded in salt form due to inductive effect of NH_3^+ . [1]
CH ₂ (Bridge)	Ar-CH ₂	3.00 - 3.30	2.60 - 2.90	dd (ABX)	Diastereotopic protons; appear as complex multiplets due to the adjacent chiral center. [1]
CH ₃	Methyl	1.15 - 1.25	1.05 - 1.15	d	Diagnostic doublet; clean integration confirms stoichiometry. [1]

B. ¹³C NMR Key Signals (DMSO-d₆)

- Indazole C3: ~133-135 ppm.[\[1\]](#)
- Indazole C4 (Quaternary): ~140-142 ppm (Bridgehead).[\[1\]](#)
- Chiral Methine (C-N): ~48-50 ppm (Salt) vs ~46 ppm (Base).[\[1\]](#)
- Methyl Group: ~18-19 ppm.[\[1\]](#)[\[4\]](#)

Comparative Analysis: Purity & Resolution Methods

This section objectively compares methods for validating the critical (R)-enantiomer excess.

Method 1: Chiral ^1H NMR (Mosher's Acid)[1]

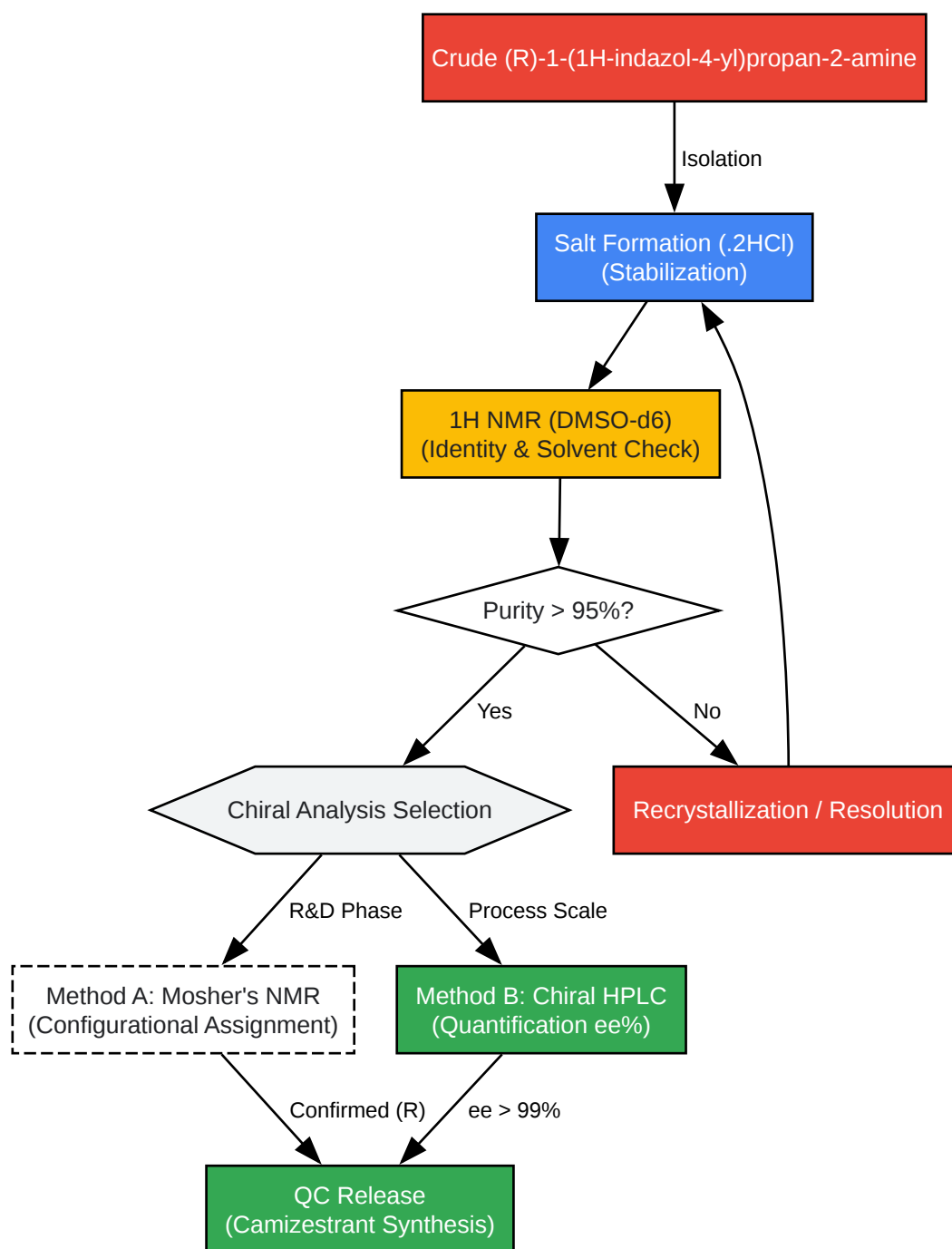
- Protocol: Derivatization of the amine with (S)- α -methoxy- α -(trifluoromethyl)phenylacetyl chloride ((S)-MTPA-Cl).
- Performance:
 - Pros: rapid structural confirmation; determines absolute configuration via $\Delta\delta(\text{SR})$ analysis.
 - Cons: Requires chemical modification; lower sensitivity (LOQ ~1-2%) compared to HPLC. [1]
 - Diagnostic Split: The methyl doublet (CH_3) will split into two distinct signals for (R,S) and (R,R) diastereomers, typically separated by 0.05–0.10 ppm.[1]

Method 2: Chiral HPLC (The Gold Standard)[1]

- Column: Polysaccharide-based (e.g., Chiralpak AD-H or OD-H).[1]
- Mobile Phase: Hexane/IPA/Diethylamine (Normal Phase) or Ammonium Bicarbonate/Acetonitrile (Reverse Phase).[1]
- Performance:
 - Pros: High sensitivity (LOQ < 0.05%); direct quantification of enantiomeric excess (ee).[1]
 - Cons: Longer setup time; requires specific columns.[1]
 - Verdict: Superior for QC release. NMR is reserved for structural elucidation, while HPLC is mandatory for purity release (>99.5% ee required for clinical intermediates).[1]

Experimental Workflow & Logic

The following diagram illustrates the critical path from synthesis to analytical validation, highlighting the decision points for NMR vs. HPLC.



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Caption: Analytical workflow for **(R)-1-(1H-indazol-4-yl)propan-2-amine**, prioritizing HPLC for quantitative release and NMR for structural identity.

Detailed Experimental Protocol (NMR Preparation)

Objective

To obtain a high-resolution spectrum capable of resolving the benzylic diastereotopic protons and the chiral center methine.

Materials

- Sample: 5–10 mg of **(R)-1-(1H-indazol-4-yl)propan-2-amine** dihydrochloride.^[1]
- Solvent: 0.6 mL DMSO-d₆ (99.9% D) + 0.03% TMS (v/v).^[1] Note: D₂O can be used, but exchangeable protons (NH) will be lost.
- Tube: 5mm precision NMR tube (Wilmad 507-PP or equivalent).

Step-by-Step Methodology

- Weighing: Accurately weigh 5–10 mg of the salt into a clean vial.
- Dissolution: Add 0.6 mL DMSO-d₆. Vortex gently until fully dissolved.^[1] Ensure no suspended solids remain, as they cause line broadening.^[1]
- Transfer: Filter the solution through a cotton plug within a glass pipette into the NMR tube if any turbidity is observed.
- Acquisition Parameters (400 MHz or higher):
 - Pulse Sequence: zg30 (30° pulse angle).
 - Relaxation Delay (D1): ≥ 1.0 second (ensure full relaxation of aromatic protons).
 - Scans (NS): 16 or 32 (sufficient for S/N > 100).
 - Temperature: 298 K (25°C).^[1]
- Processing: Apply an exponential window function (LB = 0.3 Hz) before Fourier Transform. Phase correct manually, focusing on the baseline of the aromatic region.^[1]

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